

Essential Safety and Logistics for Handling Lacidipine-13C4

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Compound of Interest

Compound Name: *Lacidipine-13C4*

Cat. No.: *B12363099*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Lacidipine-13C4**, a labeled version of the dihydropyridine calcium channel blocker, Lacidipine. The toxicological properties of this specific isotopically labeled material have not been fully investigated, and it should be handled as a hazardous compound.^{[1][2]}

Personal Protective Equipment (PPE)

When handling **Lacidipine-13C4**, it is crucial to use appropriate personal protective equipment to prevent exposure.^[1] Engineering controls, such as local exhaust ventilation or a process enclosure, should be in place to control airborne levels.^[1] The following PPE is recommended:

- **Eye Protection:** Wear safety glasses and chemical goggles, especially if splashing is possible.^[1]
- **Skin Protection:** Appropriate protective gloves and clothing are necessary to prevent skin exposure.^[1] Two pairs of chemotherapy gloves may be required for handling hazardous drugs.
- **Respiratory Protection:** In situations with potential for inhalation, a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions should be worn.^[1]

Health and Safety Data

Lacidipine is harmful if swallowed.[3][4] The toxicological properties of **Lacidipine-13C4** have not been thoroughly investigated, and direct contact with the skin, eyes, and inhalation should be avoided.[1]

Category	Data
Acute Toxicity	Oral LD50 (rat): 880 mg/kg[4]
Intraperitoneal LD50 (mouse): 80,200 µg/kg[4]	
Intraperitoneal LD50 (rat): 43,300 µg/kg[4]	
Subcutaneous LD50 (rat): 562 mg/kg[4]	
Physical Form	Solid[2]
Solubility	Soluble in ethanol, DMSO, and dimethyl formamide (DMF).[2] Sparingly soluble in aqueous buffers.[2]
Storage	Store at -20°C in a well-closed container.[1][2]

Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1][5]
- Do not eat, drink, or smoke when using this product.[3][5]
- Avoid contact with eyes, skin, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Avoid dust and aerosol formation.[3]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[5]

- For product quality, keep refrigerated.[5]
- Store in the original container to protect from light.[6]

Accidental Release Measures

In the event of a spill, clean it up immediately, observing all safety precautions.[1]

- Evacuate personnel to a safe area.[3]
- Ensure adequate ventilation.[3]
- Wear full personal protective equipment.[3]
- For solid spills, sweep up the material and place it into a suitable container for disposal.[1]
- For liquid spills, absorb the solution with a finely-powdered liquid-binding material like diatomite.[3]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[3]
- Dispose of contaminated material according to local regulations.[3]

First Aid Measures

If Swallowed:

- Do NOT induce vomiting.[1]
- If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1]
- Call a physician immediately.[3][4]

Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1]

- Remove any contact lenses.[3]
- Promptly call a physician.[3]

Skin Contact:

- Flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
- Call a physician.[3]

Inhalation:

- Remove the individual from exposure and move them to fresh air immediately.[1]
- If breathing is difficult, give cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[3]

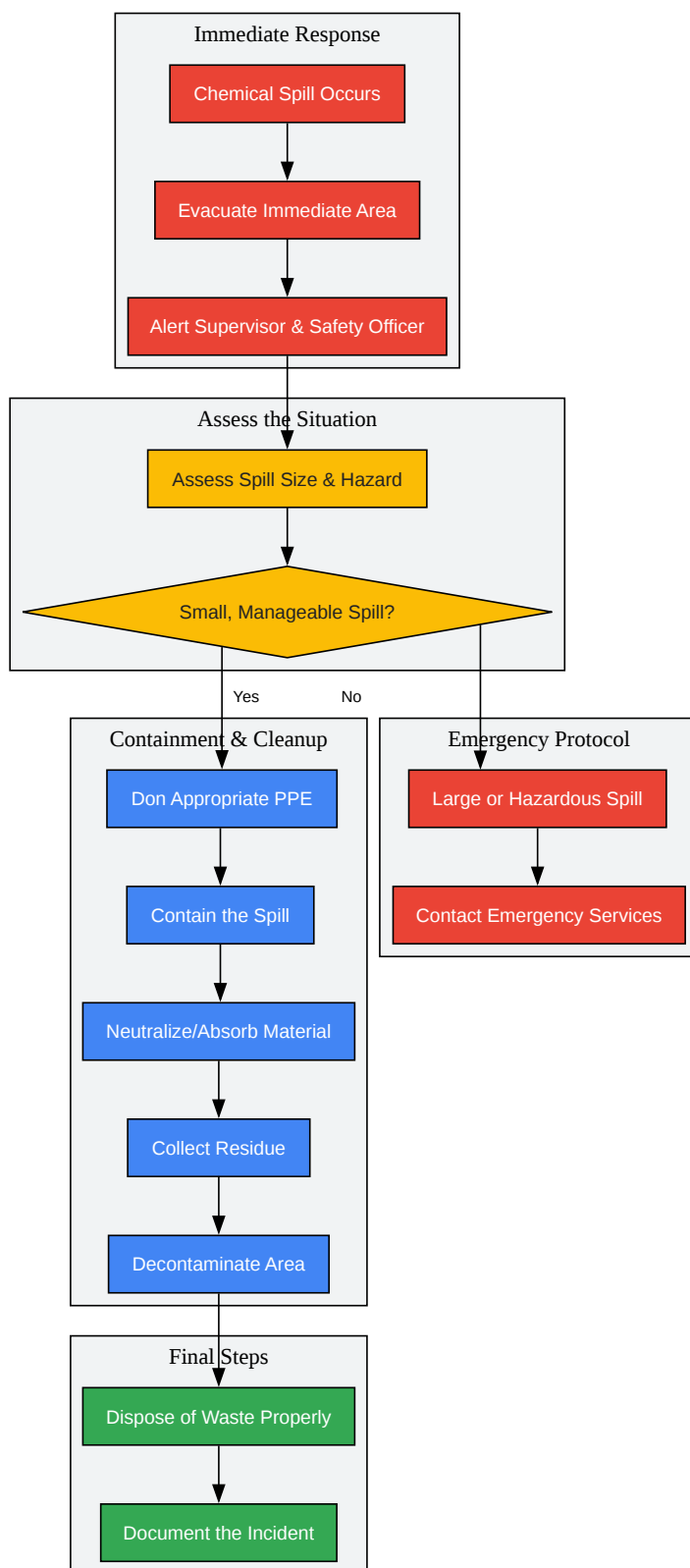
Disposal Plan

Dispose of contents and containers in accordance with local, regional, and national regulations. [3] For unused or expired medicine not on the FDA flush list, it is recommended to:

- Remove the drug from its original container.
- Mix the medicine with an undesirable substance such as dirt, cat litter, or used coffee grounds. Do not crush tablets or capsules.[7]
- Place the mixture in a sealed plastic bag.[7]
- Dispose of the container in the household trash.[7]
- Scratch out all personal information on the prescription label of the empty container before recycling or discarding it.[7]

Alternatively, utilize drug take-back locations or mail-back programs if available.[8]

Experimental Workflow: Chemical Spill Response



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